

Potential Research Applications of 2,4-Dimethylphenylacetic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Dimethylphenylacetic acid

Cat. No.: B1265842

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

2,4-Dimethylphenylacetic acid is a substituted aromatic carboxylic acid with a molecular structure that suggests potential for biological activity. While direct research on this specific compound is limited, its structural similarity to other biologically active phenylacetic acid derivatives points toward promising avenues for investigation, particularly in the fields of anti-inflammatory and neuroprotective research. This technical guide provides a comprehensive overview of the known properties of **2,4-Dimethylphenylacetic acid**, a detailed potential synthesis protocol, and outlines prospective research applications based on the activities of structurally related molecules. The information presented herein is intended to serve as a foundational resource for researchers and drug development professionals interested in exploring the therapeutic potential of this compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2,4-Dimethylphenylacetic acid** and its isomers is provided below. This data is crucial for the design of experimental protocols, including solubility and dosage calculations.

Property	2,4-Dimethylphenylacetic Acid	2,5-Dimethylphenylacetic Acid	3,4-Dimethylphenylacetic Acid	α ,4-Dimethylphenylacetic acid
Molecular Formula	C ₁₀ H ₁₂ O ₂	C ₁₀ H ₁₂ O ₂ [1][2]	C ₁₀ H ₁₂ O ₂ [3]	C ₁₀ H ₁₂ O ₂ [4]
Molecular Weight	164.20 g/mol	164.20 g/mol [1][2]	164.20 g/mol [3]	164.20 g/mol [4]
CAS Number	Not available	13612-34-5[1][2]	17283-16-8[3]	938-94-3[4]
Melting Point	Not available	128-130 °C	Not available	37-42 °C[4]
Boiling Point	Not available	293.4±9.0 °C at 760 mmHg	Not available	Not available
InChIKey	Not available	RUSCTNYOPQ OXDJ- UHFFFAOYSA- N[1]	OTTPBKINJOYJ GW- UHFFFAOYSA- N[3]	KDYOFXPLHVSI HS- UHFFFAOYSA- N[4]

Potential Synthesis Protocol: Modified Willgerodt-Kindler Reaction

While a specific, detailed protocol for the synthesis of **2,4-Dimethylphenylacetic acid** is not readily available in the literature, a plausible route can be adapted from established methods for synthesizing related phenylacetic acids, such as the Willgerodt-Kindler reaction.[5][6][7][8][9] This reaction transforms an aryl ketone into a carboxylic acid with the same number of carbon atoms.

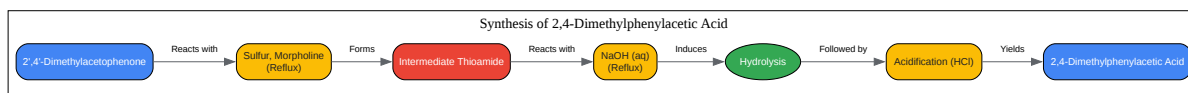
Materials and Reagents

- 2',4'-Dimethylacetophenone
- Sulfur
- Morpholine

- Sodium Hydroxide (NaOH)
- Hydrochloric Acid (HCl)
- Ethanol
- Diethyl ether
- Anhydrous Magnesium Sulfate (MgSO₄)

Experimental Procedure

- **Thioamide Formation:** In a round-bottom flask equipped with a reflux condenser, combine 2',4'-dimethylacetophenone (1 equivalent), sulfur (2.5 equivalents), and morpholine (3 equivalents). Heat the mixture to reflux for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Hydrolysis:** After cooling the reaction mixture, add a 20% aqueous solution of sodium hydroxide (NaOH). Heat the mixture to reflux for 8-12 hours to hydrolyze the intermediate thioamide.
- **Work-up and Purification:** Cool the reaction mixture to room temperature and acidify with concentrated hydrochloric acid (HCl) to a pH of approximately 2. This will precipitate the crude **2,4-Dimethylphenylacetic acid**. Filter the crude product and wash with cold water. For further purification, the crude acid can be dissolved in diethyl ether, washed with brine, dried over anhydrous magnesium sulfate (MgSO₄), and the solvent evaporated. Recrystallization from a suitable solvent system (e.g., ethanol/water) can be performed to obtain the final product.



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Proposed synthesis workflow for **2,4-Dimethylphenylacetic acid**.

Potential Research Applications

Based on the biological activities of structurally similar phenylacetic acid derivatives, the following are potential research applications for **2,4-Dimethylphenylacetic acid**. It is important to note that these are hypothetical and require experimental validation.

Anti-Inflammatory Activity

Many phenylacetic acid derivatives are known non-steroidal anti-inflammatory drugs (NSAIDs). For instance, diclofenac is a widely used NSAID.^[10] The anti-inflammatory effects of these compounds are often attributed to the inhibition of cyclooxygenase (COX) enzymes, which are key in the inflammatory cascade.

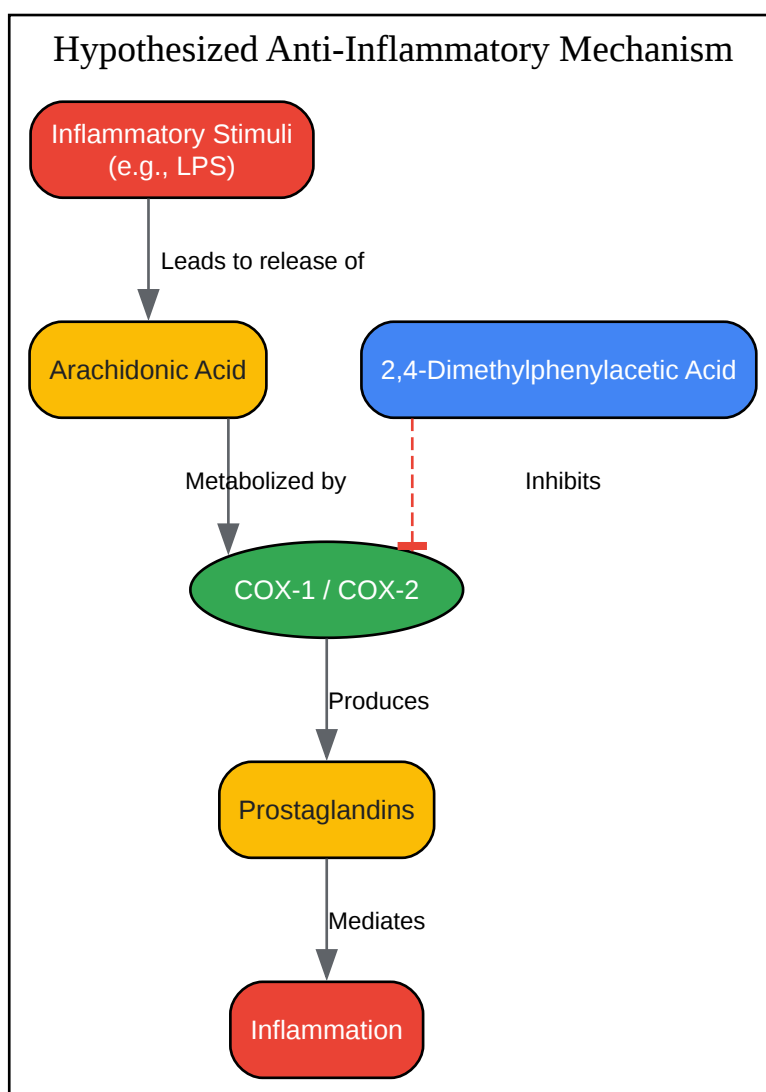
Hypothesized Mechanism of Action: **2,4-Dimethylphenylacetic acid** may act as a COX inhibitor, reducing the production of prostaglandins and thereby mitigating inflammation.

Suggested In Vitro Experiments:

- **COX Inhibition Assay:** To determine the IC₅₀ values of **2,4-Dimethylphenylacetic acid** against COX-1 and COX-2 enzymes.
- **Lipopolysaccharide (LPS)-induced Pro-inflammatory Cytokine Production in Macrophages:** To measure the effect of the compound on the production of TNF- α , IL-6, and IL-1 β in a cellular model of inflammation.

Suggested In Vivo Experiments:

- **Carrageenan-induced Paw Edema in Rodents:** A standard model to assess acute anti-inflammatory activity.
- **Adjuvant-induced Arthritis in Rodents:** A model for chronic inflammatory conditions.



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Hypothesized anti-inflammatory signaling pathway.

Neuroprotective Effects

Several studies have highlighted the neuroprotective potential of phenolic acids and phenylacetic acid derivatives.[11][12][13] These effects are often linked to their antioxidant properties and their ability to modulate signaling pathways involved in neuronal survival.

Hypothesized Mechanism of Action: **2,4-Dimethylphenylacetic acid** may exert neuroprotective effects by scavenging reactive oxygen species (ROS) and/or modulating neuroinflammatory pathways in the central nervous system.

Suggested In Vitro Experiments:

- **Oxidative Stress Models:** Assessing the compound's ability to protect neuronal cell lines (e.g., SH-SY5Y) from hydrogen peroxide or glutamate-induced toxicity.
- **Microglia Activation Assay:** Investigating the effect of the compound on the production of inflammatory mediators by activated microglia.

Suggested In Vivo Experiments:

- **Models of Cerebral Ischemia:** Evaluating the compound's ability to reduce infarct volume in a rodent model of stroke (e.g., middle cerebral artery occlusion).
- **Models of Neurodegenerative Disease:** Assessing the compound's therapeutic potential in models of Parkinson's or Alzheimer's disease.

Conclusion

While direct experimental data on **2,4-Dimethylphenylacetic acid** is currently lacking, its chemical structure provides a strong rationale for investigating its potential as a novel therapeutic agent. The proposed synthesis protocol offers a viable route for obtaining the compound for research purposes. The outlined potential applications in anti-inflammatory and neuroprotective research, based on the activities of related phenylacetic acid derivatives, represent promising starting points for future studies. Further investigation into the biological activities and mechanisms of action of **2,4-Dimethylphenylacetic acid** is warranted to fully elucidate its therapeutic potential.

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